

Physical and chemical properties of (R)-Amlodipine-d4

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An In-depth Technical Guide to the Physical and Chemical Properties of (R)-Amlodipine-d4

Introduction

(R)-Amlodipine-d4 is the deuterated form of (R)-Amlodipine, the R-enantiomer of the widely prescribed antihypertensive drug, Amlodipine.[1] As a dihydropyridine calcium channel blocker, Amlodipine's therapeutic effects are primarily attributed to the (S)-enantiomer, while the (R)-enantiomer exhibits significantly less activity.[1][2] (R)-Amlodipine-d4 serves as a crucial internal standard in pharmacokinetic and metabolic studies of Amlodipine, where its distinct mass allows for precise quantification by mass spectrometry.[3] This guide provides a comprehensive overview of the known physical and chemical properties of (R)-Amlodipine-d4, with comparative data for its non-deuterated counterpart, (R)-Amlodipine.

Chemical Structure and Nomenclature

(R)-Amlodipine-d4 is systematically named (4R)-2-[[2-Amino(ethoxy-d4)]methyl]-4-(2-chlorophenyl)-1,4-dihydro-6-methyl-3,5-pyridinedicarboxylic Acid 3-Ethyl 5-Methyl Ester.[4] The "-d4" designation indicates that four hydrogen atoms on the ethoxy group have been replaced with deuterium atoms.

Physical and Chemical Properties

While extensive experimental data for **(R)-Amlodipine-d4** is not widely available due to its primary use as an analytical standard, its properties can be reliably inferred from the well-



characterized (R)-Amlodipine. The primary difference lies in the molecular weight, which is increased by the mass of the four deuterium atoms.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **(R)-Amlodipine-d4** and **(R)-**Amlodipine.

Table 1: General and Physical Properties

Property	(R)-Amlodipine-d4	(R)-Amlodipine
Molecular Formula	C20H21D4CIN2O5	C20H25CIN2O5
Molecular Weight	412.90 g/mol	408.88 g/mol
Appearance	Solid	White to Off-White Solid
Melting Point	Not available	101-103°C
Boiling Point (Predicted)	Not available	527.2 ± 50.0 °C
Density (Predicted)	Not available	1.227 ± 0.06 g/cm ³

Table 2: Solubility and Dissociation

Property	Value
(R)-Amlodipine Solubility	Slightly soluble in Acetonitrile, Chloroform, and Methanol. Amlodipine is sparingly soluble in water and ethanol.
pKa (Amlodipine)	8.6 - 9.45

Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation of **(R)-Amlodipine-d4**. While specific spectra for the deuterated compound are proprietary, the expected data would be very similar to that of (R)-Amlodipine, with key differences in the mass spectrum and the disappearance of certain signals in the ¹H NMR spectrum.

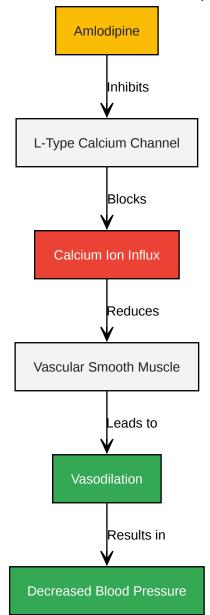


Mechanism of Action: Calcium Channel Blockade

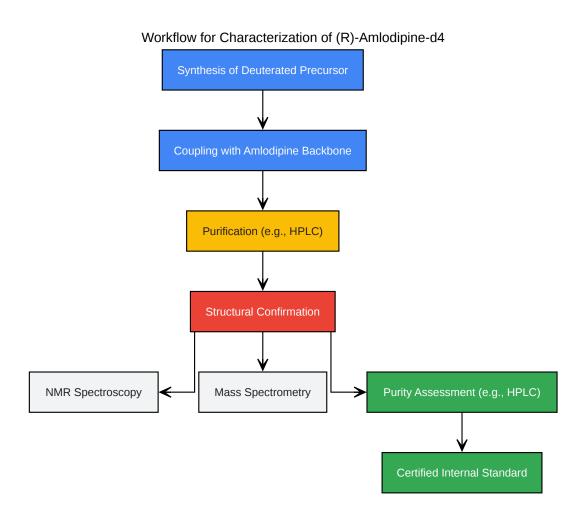
Amlodipine is a dihydropyridine calcium channel blocker that inhibits the influx of calcium ions through L-type calcium channels in vascular smooth muscle and cardiac muscle. This leads to vasodilation and a subsequent reduction in blood pressure.



Mechanism of Action of Amlodipine







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